Spectroscopic Profile of N-Ethyl-N-methylcyclohexanamine: A Technical Guide

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Compound of Interest

Compound Name:	*N-Ethyl-N-methylcyclohexanamine*
CAS No.:	*57880-93-0*
Cat. No.:	*B8761395*

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This technical guide provides a comprehensive overview of the predicted spectroscopic data for **N-Ethyl-N-methylcyclohexanamine** (CAS No. 57880-93-0). Due to the limited availability of public experimental spectra for this specific compound, this document leverages established principles of spectroscopic analysis and data from analogous structures to forecast the expected spectral characteristics. The information herein is intended to serve as a reference for the analysis and characterization of **N-Ethyl-N-methylcyclohexanamine** and related molecules.

Chemical Structure and Properties

N-Ethyl-N-methylcyclohexanamine is a tertiary amine with a cyclohexyl group, an ethyl group, and a methyl group attached to the nitrogen atom.

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Property	Value
Molecular Formula	$C_9H_{19}N$
Molecular Weight	141.25 g/mol
Canonical SMILES	CCN(C)C1CCCCC1
CAS Number	57880-93-0
Boiling Point	72-73 °C @ 12 Torr
Density	0.85 g/cm³ (predicted)

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **N-Ethyl-N-methylcyclohexanamine**. These predictions are based on the analysis of structurally similar compounds.

Predicted ^{1}H NMR Data

Table 1: Predicted ^{1}H NMR Chemical Shifts (Solvent: $CDCl_3$, Reference: TMS at 0.00 ppm)

Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Cyclohexyl CH (methine)	2.2 - 2.6	Multiplet	1H
N-CH_2 (ethyl)	2.3 - 2.7	Quartet	2H
N-CH_3 (methyl)	2.1 - 2.4	Singlet	3H
Cyclohexyl CH_2	1.0 - 1.9	Multiplet	10H
CH_3 (ethyl)	0.9 - 1.2	Triplet	3H

Predicted ^{13}C NMR Data

Table 2: Predicted ^{13}C NMR Chemical Shifts (Solvent: $CDCl_3$)

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Assignment	Predicted Chemical Shift (δ, ppm)
Cyclohexyl C-N	60 - 65
N-CH_2 (ethyl)	45 - 50
N-CH_3 (methyl)	35 - 40
Cyclohexyl C-2/C-6	28 - 33
Cyclohexyl C-3/C-5	25 - 30
Cyclohexyl C-4	24 - 29
CH_3 (ethyl)	10 - 15

Predicted IR Data

Table 3: Predicted Infrared (IR) Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
2920 - 2940	Strong	C-H stretch (cyclohexyl)
2850 - 2870	Strong	C-H stretch (ethyl, methyl)
1440 - 1460	Medium	C-H bend (CH_2)
1370 - 1380	Medium	C-H bend (CH_3)
1150 - 1250	Medium-Strong	C-N stretch

Predicted Mass Spectrometry Data

Table 4: Predicted Key Mass Spectrometry Fragments (Electron Ionization)

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m/z	Proposed Fragment
141	$[M]^+$ (Molecular Ion)
126	$[M - CH_3]^+$
112	$[M - C_2H_5]^+$
98	$[M - C_3H_7]^+$ (from cyclohexyl ring fragmentation)
84	$[C_6H_{14}]^+$ (cyclohexyl fragment)
71	$[C_4H_9N]^+$
58	$[C_3H_8N]^+$ (alpha-cleavage product)

Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data presented.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **N-Ethyl-N-methylcyclohexanamine** in approximately 0.7 mL of deuterated chloroform ($CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard (0.00 ppm).
- Instrumentation: Utilize a 300 MHz or higher NMR spectrometer.
- ^1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 0-10 ppm, a relaxation delay of 1-2 seconds, and a 90° pulse angle.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR.

Infrared (IR) Spectroscopy

- Sample Preparation: For liquid samples, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.

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- Data Acquisition: Perform a background scan of the empty sample holder. Then, acquire the sample spectrum, typically over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}. Co-add 16-32 scans to improve the signal-to-noise ratio.

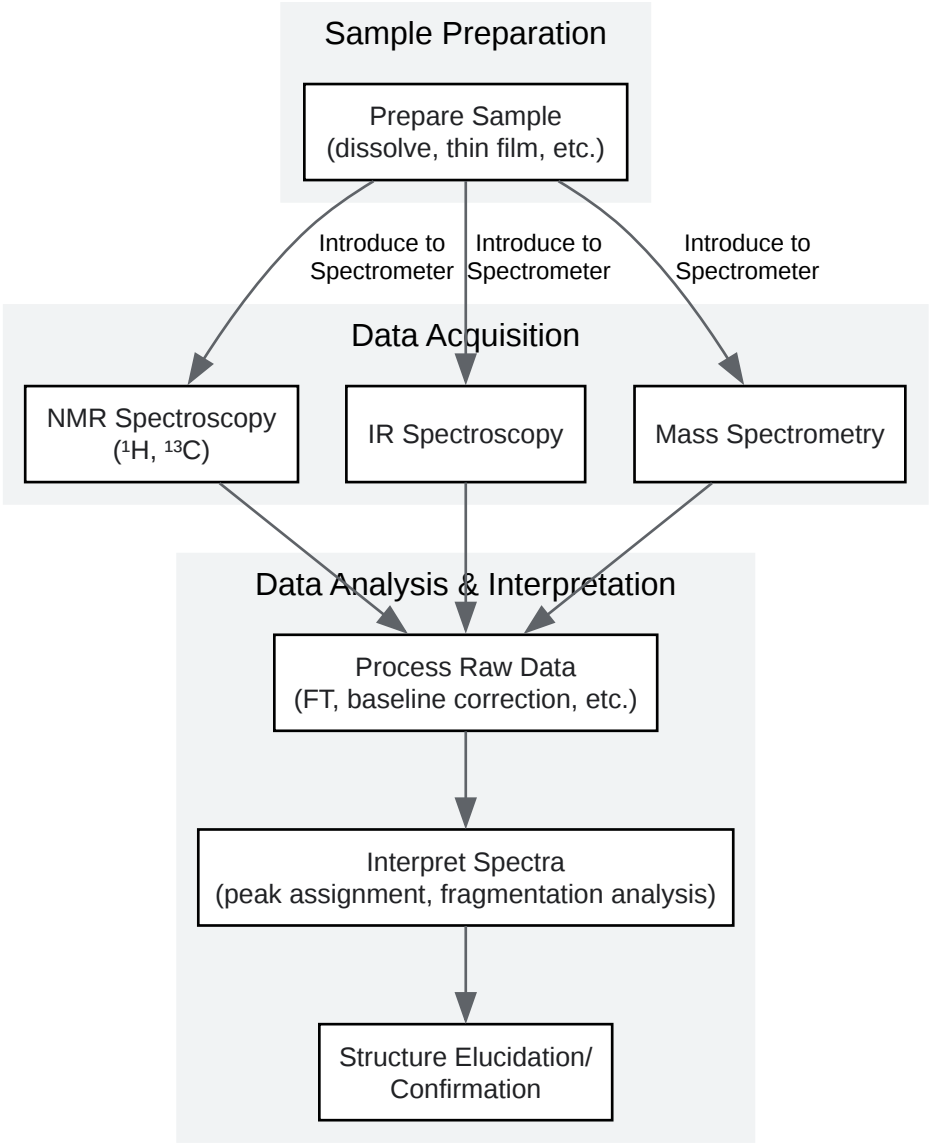
Mass Spectrometry (MS)

- Sample Introduction: Introduce a dilute solution of the sample in a volatile solvent (e.g., methanol or acetonitrile) into the mass spectrometer, typically via direct infusion or after separation by gas chromatography.
- Ionization: Use Electron Ionization (EI) at 70 eV.
- Mass Analysis: Scan a mass range of m/z 40-200 to detect the molecular ion and key fragments.

Visualizations

Spectroscopic Analysis Workflow

General Workflow for Spectroscopic Analysis



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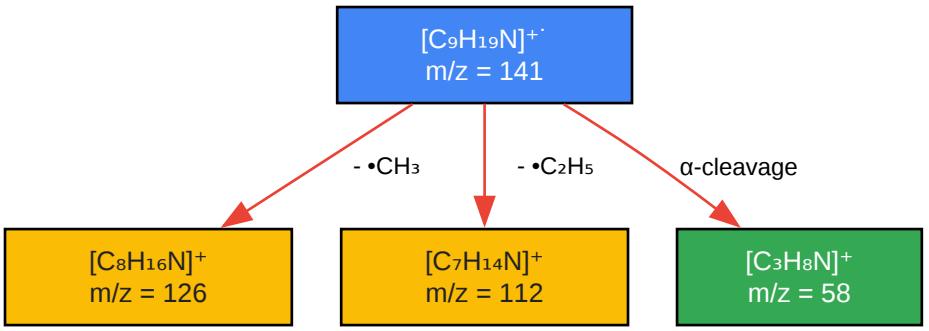
Caption: A flowchart illustrating the general workflow of spectroscopic analysis.

Predicted Mass Spectrometry Fragmentation of N-Ethyl-N-methylcyclohexanamine

Predicted EI-MS Fragmentation of N-Ethyl-N-methylcyclohexanamine



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Caption: Key fragmentation pathways for **N-Ethyl-N-methylcyclohexanamine** in EI-MS.

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